

# Diethyl adipate chemical formula and structure

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## Compound of Interest

Compound Name: *Diethyl adipate*

Cat. No.: *B1670523*

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## An In-depth Technical Guide to **Diethyl Adipate**

This guide provides a comprehensive overview of **diethyl adipate**, focusing on its chemical formula, structure, properties, and synthesis. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information about this compound.

## Chemical Identity and Structure

**Diethyl adipate**, also known as diethyl hexanedioate, is the diethyl ester of adipic acid.[\[1\]](#)[\[2\]](#) Its structure consists of a six-carbon dicarboxylic acid backbone (adipic acid) where the carboxylic acid protons are replaced by ethyl groups.[\[3\]](#)

Chemical Formula:  $C_{10}H_{18}O_4$ [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Chemical Structure: The linear formula can be represented as  $C_2H_5OCO(CH_2)_4COOC_2H_5$ .[\[7\]](#)

SMILES Notation: CCOC(=O)CCCC(=O)OCC[\[1\]](#)[\[8\]](#)

InChI Key: VIZORQUEIQEFRT-UHFFFAOYSA-N[\[1\]](#)[\[4\]](#)[\[6\]](#)

Table 1: Chemical Identifiers for **Diethyl Adipate**

Identifier	Value	Reference(s)
IUPAC Name	diethyl hexanedioate	<a href="#">[1]</a> <a href="#">[8]</a>
CAS Number	141-28-6	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>4</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	202.25 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a>
EC Number	205-477-0	<a href="#">[4]</a>
Beilstein Registry No.	1780035	<a href="#">[1]</a>

| Synonyms | Adipic acid diethyl ester, Ethyl adipate, Hexanedioic acid diethyl ester |[\[1\]](#)[\[6\]](#)[\[10\]](#) |

## Physicochemical Properties

**Diethyl adipate** is a clear, colorless, oily liquid with a faint, fruity odor.[\[3\]](#)[\[4\]](#)[\[5\]](#) It is stable under normal temperatures and pressures.[\[4\]](#)

Table 2: Physical and Chemical Properties of **Diethyl Adipate**

Property	Value	Reference(s)
Appearance	Clear, colorless liquid	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Melting Point	-19.8 °C to -20 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[11]</a>
Boiling Point	244 °C to 251 °C @ 760 mmHg	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Density	1.009 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Flash Point	>111 °C (>230 °F)	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Vapor Pressure	0.0268 mmHg at 25 °C	<a href="#">[9]</a> <a href="#">[10]</a>

| Refractive Index | 1.426 - 1.427 at 20-25 °C |[\[1\]](#)[\[4\]](#)[\[10\]](#) |

Table 3: Solubility Data for **Diethyl Adipate**

Solvent	Solubility	Reference(s)
Water	Insoluble (<0.1 g/L to 4.23 g/L at 20 °C)	[4][5][9][10]
Ethanol	Soluble	[1][4][5]
Ethyl Ether	Soluble	[1][4]

| Organic Solvents | Soluble | [4][5] |

Table 4: Spectroscopic and Chromatographic Data

Data Type	Information	Reference(s)
Infrared (IR) Spectrum	<b>Data available in the Coblenz Society Spectral Collection (ID: 4796)</b>	[4]
Mass Spectrum	Data available in the Atlas of Mass Spectral Data (ID: 1427)	[4]

| Kovats Retention Index | Standard non-polar: ~1350 | [1] |

## Experimental Protocols: Synthesis of Diethyl Adipate

The primary industrial method for producing **diethyl adipate** is through the Fischer esterification of adipic acid with ethanol.[2][5] Alternative laboratory and enzymatic methods have also been described.

### Fischer Esterification (Common Method)

This method involves the reaction of adipic acid with an excess of ethanol in the presence of an acid catalyst.

- Reactants: Adipic acid and ethanol.[10][11][12]

- Catalyst: Concentrated sulfuric acid is commonly used.[10][11][12] Zeolite catalysts have also been reported.[12]
- General Procedure:
  - Adipic acid is mixed with an excess of absolute ethanol.
  - A catalytic amount of concentrated sulfuric acid is slowly added to the mixture.
  - The mixture is heated under reflux to drive the reaction to completion. The water produced during the reaction is typically removed to shift the equilibrium towards the product side.
  - After the reaction is complete, the excess ethanol is removed by distillation.
  - The remaining mixture is neutralized (e.g., with a sodium carbonate solution), washed with water to remove any remaining acid and salts, and then dried.
  - The final product, **diethyl adipate**, is purified by vacuum distillation.

## Laboratory Synthesis via Amide Coupling Reagent

A specific laboratory preparation has been documented using an amide coupling reagent.

- Reactants: Adipic acid (1.46 g), triethylamine (2.8 ml), 2-ethoxycarbonyloxyimino-2-cyanoacetic acid amide (3.7 g).
- Solvent: Tetrahydrofuran (30 ml).
- Procedure:
  - Adipic acid and triethylamine are dissolved in tetrahydrofuran.
  - 2-ethoxycarbonyloxyimino-2-cyanoacetic acid amide is added to the solution.
  - The resulting mixture is stirred at room temperature for 2 hours.
  - The reaction mixture is then worked up to isolate the **diethyl adipate** product.

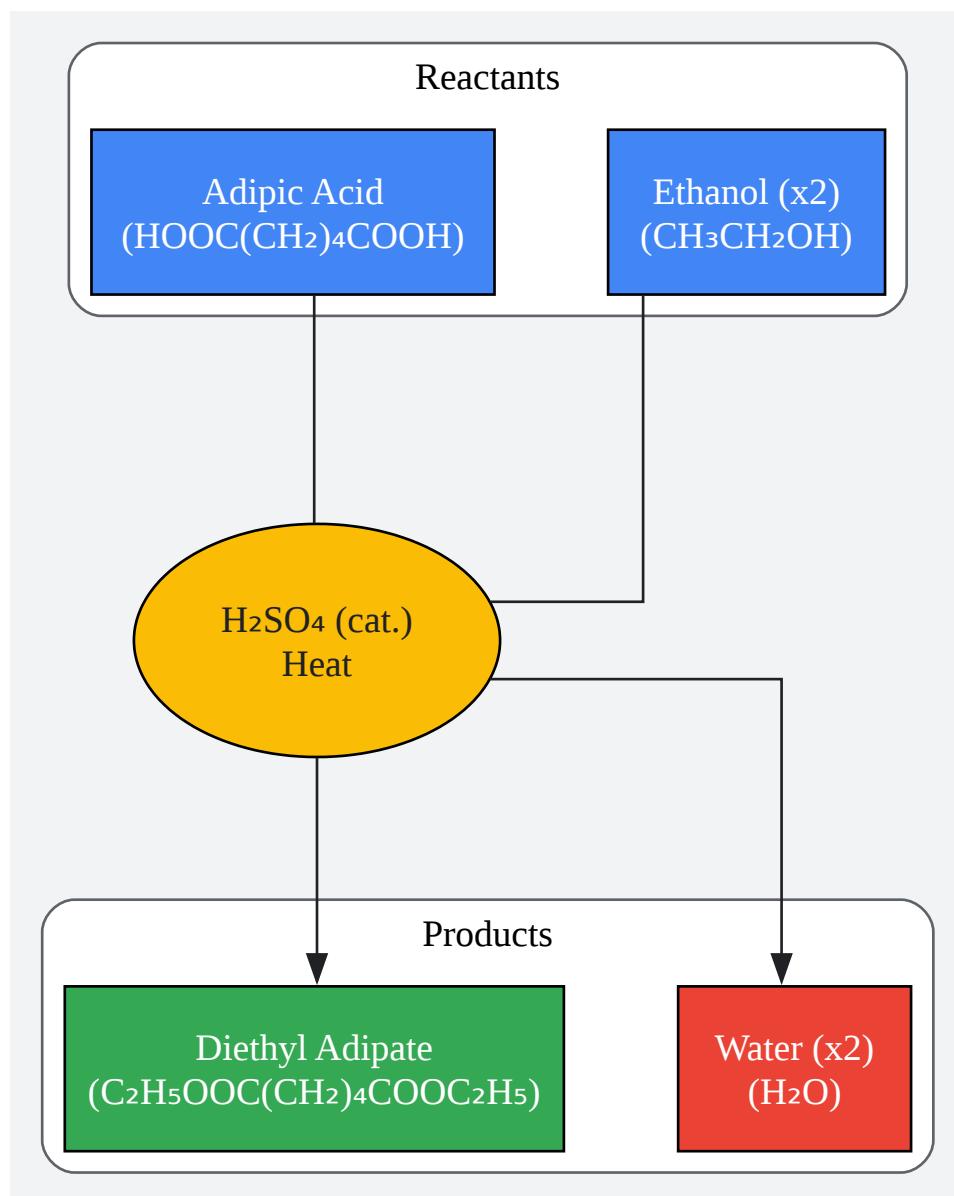
## Enzymatic Synthesis

An alternative, "green" synthesis route uses lipase enzymes as biocatalysts.[13]

- Reactants: Adipic acid and an alcohol (e.g., ethanol).[13]
- Biocatalyst: Immobilized lipases, such as *Candida antartica* (Novozym 435), *Rhizomucor miehei* (Lipozyme RM IM), or *Candida rugosa*.[13]
- Medium: An organic solvent is used as the reaction medium.[13]
- General Procedure:
  - Adipic acid is mixed with the alcohol in an organic solvent.[13]
  - The immobilized lipase enzyme is added to the mixture.[13]
  - The mixture is incubated with continuous shaking at a controlled temperature (typically between 30 °C and 70 °C) for at least 2 hours.[13]
  - After the reaction period, the immobilized enzyme is separated from the product mixture by filtration, allowing the enzyme to be recycled.[13]
  - The liquid product containing **diethyl adipate** is then purified.[13]

## Visualized Synthesis Pathway

The following diagram illustrates the common Fischer esterification synthesis of **diethyl adipate** from adipic acid and ethanol.



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Caption: Fischer esterification of Adipic Acid with Ethanol.

## Applications and Uses

**Diethyl adipate** is a versatile compound with applications in several industries.<sup>[2]</sup>

- Plasticizer: It is widely used as a plasticizer to improve the flexibility and durability of polymers like PVC and ethylene chlorotrifluoroethylene (ECTFE) copolymers.<sup>[2][4][5]</sup>
- Solvent: It serves as a solvent in coatings, adhesives, and for paint stripping.<sup>[3][8]</sup>

- Chemical Intermediate: It is a precursor in the synthesis of other chemicals, including pharmaceuticals and agrochemicals.[4]
- Fragrance and Cosmetics: Due to its fruity odor, it is used as a fragrance ingredient, solvent, and fixative in perfumes and cosmetics.[4][5][11] It also functions as an emollient and skin-conditioning agent.[2]
- Drug Development: In pharmaceuticals, it can be used as a plasticizer in ethylcellulose-based coating membranes for controlled-release drug delivery systems.[2]

## Safety and Handling

**Diethyl adipate** is considered to have low toxicity.[3] However, standard laboratory safety precautions should be observed during handling. It may cause mild skin and eye irritation upon contact.[8] Store in a cool, dry, well-ventilated area away from incompatible substances.[4]

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